

An In-depth Technical Guide to 15-(p-iodophenyl)pentadecanoic acid (IPPA)

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Compound of Interest

Compound Name: 15-Iodopentadecanoic acid

Cat. No.: B15277949

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An Important Note on Nomenclature: The compound "**15-Iodopentadecanoic acid**" is not extensively documented in scientific literature. This guide will focus on the well-researched and structurally similar analog, 15-(p-iodophenyl)pentadecanoic acid (IPPA). This fatty acid analog, particularly in its radioiodinated forms, has significant applications in medical imaging and metabolic research.

This technical guide provides a comprehensive overview of 15-(p-iodophenyl)pentadecanoic acid (IPPA), tailored for researchers, scientists, and professionals in drug development. The document details its chemical properties, synthesis, applications in myocardial imaging, metabolic pathways, and relevant experimental protocols.

Core Properties of 15-(p-iodophenyl)pentadecanoic acid

The fundamental chemical and physical properties of IPPA are summarized below, providing a foundational understanding of this compound.

Property	Value
CAS Number	80479-93-2[1][2]
Molecular Weight	444.39 g/mol
Chemical Formula	C ₂₁ H ₃₃ IO ₂

Myocardial Imaging with Radioiodinated IPPA

Radioiodinated analogs of fatty acids are pivotal tools for the non-invasive study of myocardial metabolism.[3] Terminally iodinated long-chain fatty acids have been utilized both experimentally and clinically as agents for myocardial imaging.[4] 15-(p-[¹²³I]iodophenyl)pentadecanoic acid ([¹²³I]IPPA) is a key radiopharmaceutical in this class, employed to trace the metabolic pathways of fatty acids in the heart.[5]

The utility of these tracers is underscored by the fact that fatty acids are the primary energy source for the myocardium.[3] Alterations in fatty acid metabolism can serve as a biomarker for ischemia and myocardial damage.[3] Consequently, imaging with radiolabeled long-chain fatty acid analogs is a valuable method for the early detection of heart conditions such as unstable angina and severe ischemia.[3]

Studies in rats have demonstrated a high cardiac uptake of IPPA, with 4.4% of the injected dose per gram observed just two minutes post-injection.[5] This is followed by a swift, two-component clearance from the tissue.[5] The kinetics of labeled hydrophilic catabolites suggest a rapid oxidation of IPPA and subsequent washout from the heart muscle.[5]

Synthesis of Radioiodinated Fatty Acids

The synthesis of radioiodinated omega-iodo fatty acids is a critical process for their application in myocardial imaging. While specific details for the synthesis of non-radioactive **15-Iodopentadecanoic acid** are not readily available, the methodologies for creating similar radioiodinated compounds for research are established. Generally, these syntheses involve the introduction of a radioisotope of iodine (such as ¹²³I or ¹³¹I) onto the terminal phenyl group of the fatty acid precursor.

A related compound, 15-(p-[¹²³I]iodophenyl)-3(R,S)-methylpentadecanoic acid, is synthesized via the decomposition of a 3,3-(1,5-pentanedyl)triazene precursor. This highlights a potential synthetic route for similar radioiodinated fatty acid analogs.

Experimental Protocols

Animal Studies in Myocardial Imaging

The evaluation of radioiodinated fatty acids like IPPA often involves biodistribution studies in animal models, such as rats and canines.

Objective: To determine the uptake, oxidation, and lipid distribution of the radioiodinated fatty acid in the myocardium.

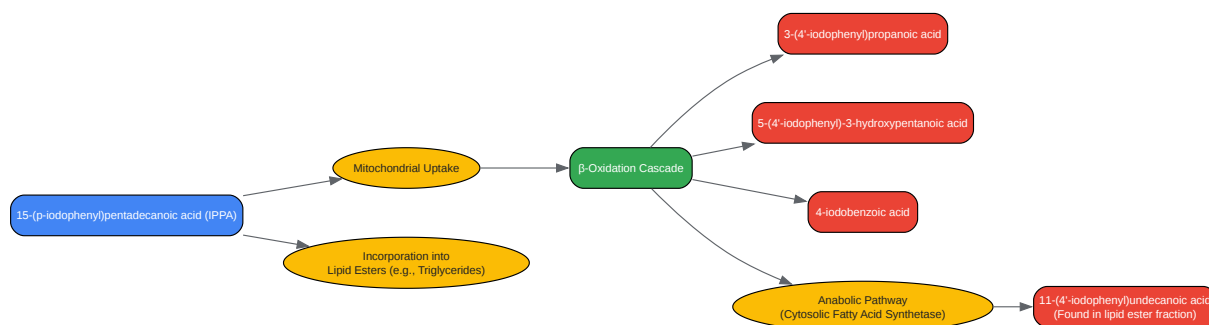
Methodology:

- **Animal Model:** Male rats or canines are typically used.
- **Tracer Administration:** The radioiodinated fatty acid (e.g., [^{123}I]IPPA) is administered via intravenous injection.
- **Sample Collection:** At various time points post-injection (e.g., 2 minutes to over an hour), myocardial biopsy specimens and arterial blood samples are collected.^[5]
- **Tissue Analysis:** The heart, lung, liver, kidneys, spleen, and skeletal muscle are excised for analysis.^[5]
- **Lipid Extraction and Chromatography:** The distribution of the labeled compound within cardiac lipids is analyzed. This can be achieved through techniques like thin-layer chromatography to separate different lipid fractions.
- **Quantification:** The radioactivity in different tissues and lipid fractions is measured to determine the uptake, clearance rate, and metabolic fate of the tracer.

Metabolic Pathway of 15-(p-iodophenyl)pentadecanoic acid

The metabolism of IPPA in the heart muscle is believed to follow the general pathways of fatty acid metabolism, primarily through beta-oxidation. However, the terminal iodophenyl group introduces modifications to this process. The investigation into the metabolic fate of IPPA in rat hearts has revealed that the process does not simply terminate at 4-iodobenzoic acid.

Below is a diagram illustrating the key steps in the metabolic pathway of IPPA within the myocardium.



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